

Application Note: Synthesis of 4-(3-Fluoro-5-methylphenoxy)piperidine

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Compound of Interest

Compound Name: 4-(3-Fluoro-5-methylphenoxy)piperidine

Cat. No.: B12066363

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Abstract & Scope

This guide details the synthetic protocols for **4-(3-Fluoro-5-methylphenoxy)piperidine**, a critical pharmacophore found in GPR119 agonists, muscarinic receptor modulators, and various CNS-active agents.

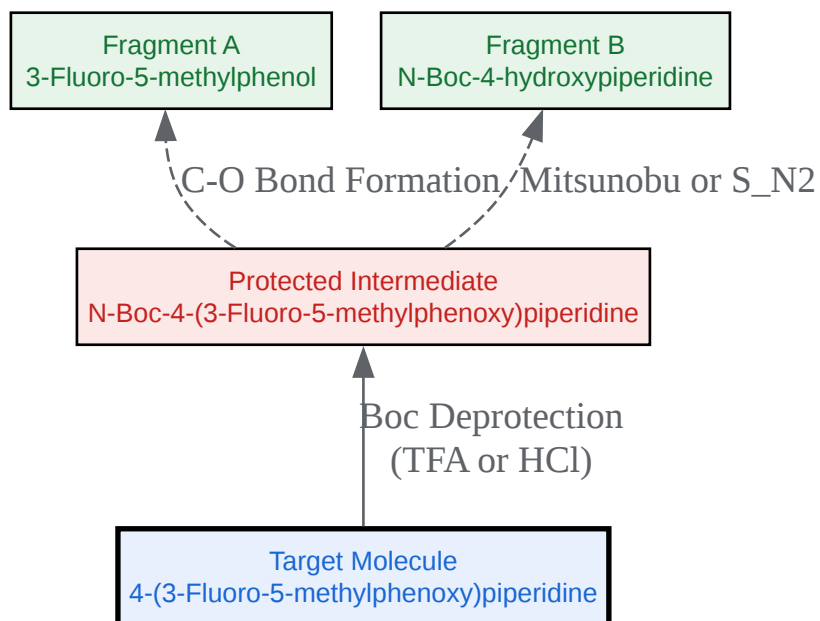
We present two validated pathways:

- Route A (Discovery Scale): The Mitsunobu coupling, prioritized for speed and mild conditions during initial SAR exploration.
- Route B (Scale-Up): A nucleophilic substitution (SN2) strategy via a mesylate intermediate, optimized for cost-efficiency and avoiding hazardous hydrazine byproducts on multigram scales.

Retrosynthetic Analysis

The strategic disconnection relies on the formation of the C(sp²)-O-C(sp³) ether linkage. The piperidine nitrogen is protected with a tert-butoxycarbonyl (Boc) group to prevent N-alkylation

and ensure solubility in organic solvents.



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Figure 1: Retrosynthetic disconnection showing the convergence of the phenol and piperidine fragments.

Critical Reagents & Safety Profile

Reagent	Role	Safety Hazard	Handling Precaution
3-Fluoro-5-methylphenol	Nucleophile	Corrosive, Irritant	Handle in fume hood; avoid skin contact.
N-Boc-4-hydroxypiperidine	Electrophile Precursor	Irritant	Standard GLP handling.
DIAD (Diisopropyl azodicarboxylate)	Oxidant (Mitsunobu)	Shock Sensitive, Toxic	Store cold; do not concentrate to dryness.
Triphenylphosphine (PPh ₃)	Reductant (Mitsunobu)	Sensitizer	Remove oxide byproduct via precipitation/chromatography. [1]
Methanesulfonyl Chloride (MsCl)	Activation Agent	Lachrymator, Corrosive	Use strictly anhydrous conditions.
TFA (Trifluoroacetic acid)	Deprotection Agent	Corrosive, Volatile	Use in well-ventilated hood.

Experimental Protocols

Route A: Mitsunobu Coupling (Recommended for <5g Scale)

Rationale: The Mitsunobu reaction offers a direct, one-pot coupling under neutral conditions, avoiding the harsh basicity required for S_NAr or S_N2 displacement on unactivated alcohols.

Step 1: Coupling[\[2\]](#)

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Dissolution: Charge the flask with N-Boc-4-hydroxypiperidine (1.0 equiv, 10.0 mmol, 2.01 g), 3-Fluoro-5-methylphenol (1.1 equiv, 11.0 mmol, 1.39 g), and Triphenylphosphine (1.2 equiv, 12.0 mmol, 3.15 g).

- Solvent: Add anhydrous THF (50 mL, 0.2 M) and cool the solution to 0 °C in an ice bath.
- Addition: Dropwise add DIAD (1.2 equiv, 12.0 mmol, 2.36 mL) over 15 minutes. Note: The solution will turn yellow/orange. Exotherm must be controlled.
- Reaction: Remove the ice bath and stir at Room Temperature (23 °C) for 12–16 hours.
- Monitoring: Check via TLC (Hexane:EtOAc 4:1) or LC-MS. The product typically elutes higher (less polar) than the starting alcohol.
- Workup: Concentrate the reaction mixture in vacuo. Triturate the residue with cold Et₂O:Hexane (1:1) to precipitate triphenylphosphine oxide (TPPO). Filter off the white solid.
- Purification: Purify the filtrate via flash column chromatography (SiO₂, 0–20% EtOAc in Hexanes) to yield **N-Boc-4-(3-fluoro-5-methylphenoxy)piperidine** as a colorless oil/solid.
 - Target Yield: 75–85%

Route B: S_N2 Displacement via Mesylate (Recommended for >10g Scale)

Rationale: Avoids the formation of stoichiometric TPPO and hydrazine byproducts, simplifying purification on larger scales.

Step 1: Mesylation

- Dissolution: Dissolve N-Boc-4-hydroxypiperidine (1.0 equiv) and Triethylamine (1.5 equiv) in anhydrous DCM (10 vol) at 0 °C.
- Activation: Add Methanesulfonyl chloride (MsCl) (1.2 equiv) dropwise. Stir at 0 °C for 1 hour.
- Workup: Wash with water, saturated NaHCO₃, and brine. Dry over Na₂SO₄ and concentrate to yield the crude mesylate (quantitative). Use immediately.

Step 2: Displacement^[3]

- Setup: In a reaction vessel, dissolve 3-Fluoro-5-methylphenol (1.1 equiv) in DMF (5 vol).

- Base: Add Cesium Carbonate (Cs_2CO_3) (2.0 equiv). Stir for 15 minutes to generate the phenolate.
- Addition: Add the crude N-Boc-4-mesyloxypiperidine (1.0 equiv) as a solution in minimal DMF.
- Heating: Heat the mixture to 80 °C for 6–8 hours.
- Workup: Cool to RT, dilute with EtOAc, and wash extensively with water/LiCl solution (to remove DMF).
- Purification: Crystallization from Heptane/EtOAc or short silica plug.

Step 3: Global Deprotection (Common to Both Routes)

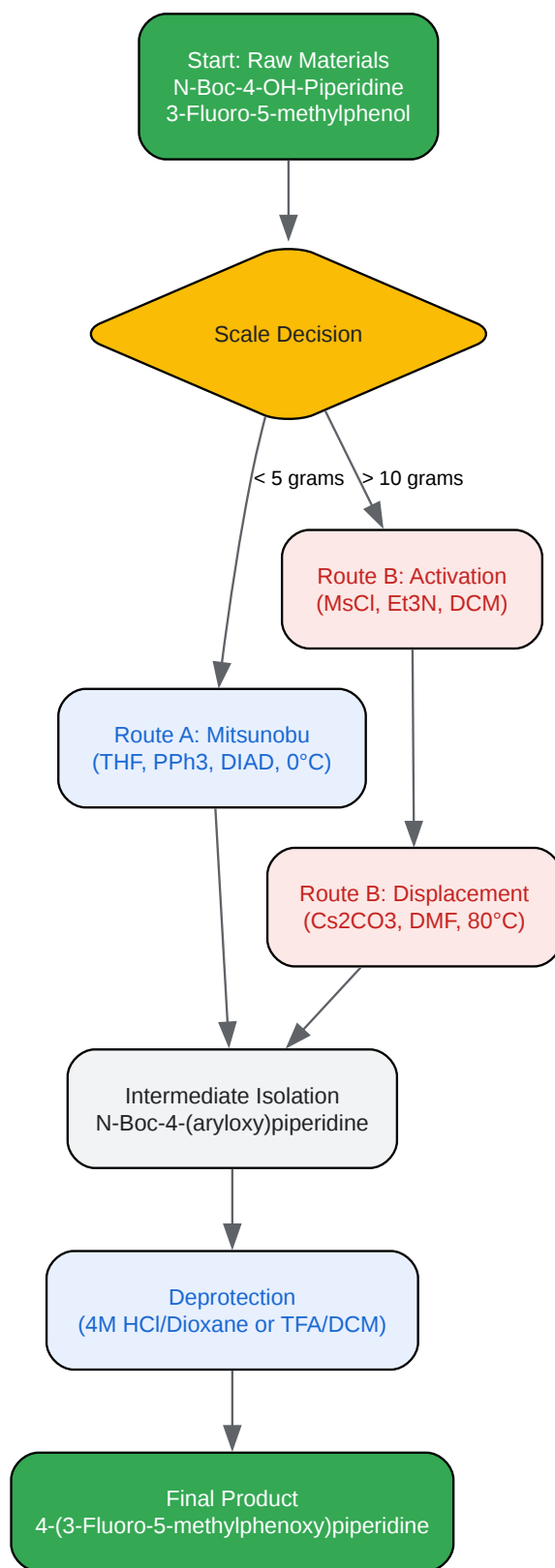
Objective: Removal of the Boc group to release the secondary amine.[\[4\]](#)

- Substrate: Dissolve the intermediate N-Boc ether (1.0 equiv) in DCM (5 vol).
- Acidolysis: Add TFA (5 vol) dropwise at 0 °C. Alternative: 4M HCl in Dioxane for HCl salt formation.
- Reaction: Stir at RT for 2 hours. Monitor for disappearance of the Boc-protected species by LC-MS (M-100 or M-56 mass loss).
- Workup (Free Base): Concentrate in vacuo. Redissolve in DCM and wash with 1M NaOH or saturated NaHCO_3 . Dry organic layer (Na_2SO_4) and concentrate.[\[4\]](#)
- Workup (HCl Salt): If using HCl/Dioxane, dilute with Et₂O. Filter the white precipitate directly. Wash with Et₂O and dry under vacuum.

Analytical Data Summary

Parameter	Expected Value	Notes
Molecular Formula	C12H16FNO	
Molecular Weight	209.26 g/mol	Free Base
1H NMR (400 MHz, CDCl3)	δ 6.50 (m, 3H, Ar-H), 4.45 (m, 1H, O-CH), 3.15 (m, 2H, N-CHeq), 2.75 (m, 2H, N-CHax), 2.30 (s, 3H, Ar-CH3), 2.00 (m, 2H), 1.70 (m, 2H).[4][5]	Diagnostic Ar-CH3 singlet at ~2.3 ppm.
LC-MS (ESI+)	[M+H] ⁺ = 210.1	

Process Workflow Diagram



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Figure 2: Decision tree for selecting the optimal synthetic pathway based on scale.

Troubleshooting & Optimization

- Low Yield in Mitsunobu: If the phenol is sterically hindered or electron-rich, the reaction may be sluggish. Ensure reagents are fresh. ADDP (1,1'-(azodicarbonyl)dipiperidine) and PBu3 can be used as more reactive alternatives to DIAD/PPh3.
- Removal of TPPO: If chromatography is difficult, add MgCl2 to the reaction mixture during workup to complex TPPO, making it less soluble in ether/hexane.
- Incomplete Deprotection: If using HCl/Dioxane, ensure the system is anhydrous to prevent hydrolysis of the ether (unlikely but possible under extreme conditions). TFA is generally faster.

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